

Zorubicin mechanism of action DNA intercalation

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Compound Focus: Zorubicin

CAS No.: 54083-22-6

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Zorubicin at a Glance

The table below summarizes the core information available on **zorubicin**'s mechanism of action.

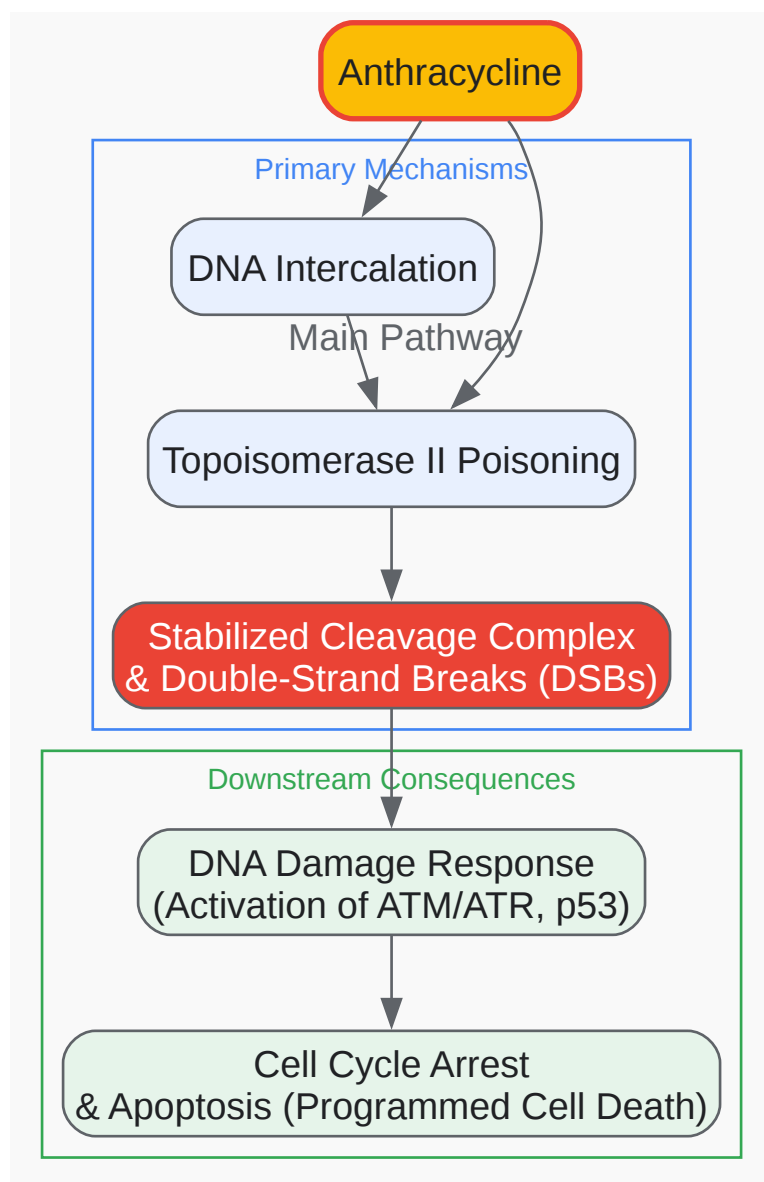
Feature	Description
Drug Classification	Anthracycline antibiotic; benzoylhydrazone derivative of daunorubicin [1].
Primary Mechanism	DNA intercalation and interaction with topoisomerase II [1].
Secondary Effects	Inhibition of DNA polymerases [1].
Key Quantitative Data	Not available in the searched literature.

Information Limitations and Broader Context

Your request for detailed quantitative data, experimental protocols, and specific signaling pathways for **zorubicin** cannot be fulfilled with the current search results. The available scientific literature on **zorubicin** is minimal and outdated, with the most descriptive source being a Wikipedia page last updated in 2015 [1].

In contrast, extensive research exists for related drugs like **doxorubicin**, which shares a similar core structure and mechanism as an anthracycline [2].

The following diagram illustrates the general mechanism of action for anthracycline drugs like doxorubicin, which may be analogous to how **zorubicin** functions.



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Generalized anthracycline mechanism of action

The search results provide no specific data on the signaling pathways **zorubicin** affects, its binding free energy, or detailed experimental methodologies for studying it. Research into overcoming drug resistance,

such as designing intensely potent analogues, has been conducted for doxorubicin but not for **zorubicin** [3] [4].

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References

1. - Wikipedia Zorubicin [en.wikipedia.org]
2. Doxorubicin, DNA torsion, and chromatin dynamics - PMC [pmc.ncbi.nlm.nih.gov]
3. Intensely potent doxorubicin analogues: structure-activity ... [pubmed.ncbi.nlm.nih.gov]
4. Mechanisms of doxorubicin-induced drug resistance and drug ... [bmccancer.biomedcentral.com]

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